

Application Notes and Protocols: In Vitro Assay for Pde11A4-IN-1

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Compound of Interest

Compound Name: *Pde11A4-IN-1*

Cat. No.: *B12363759*

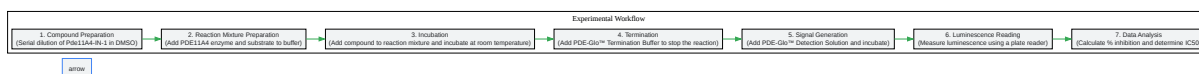
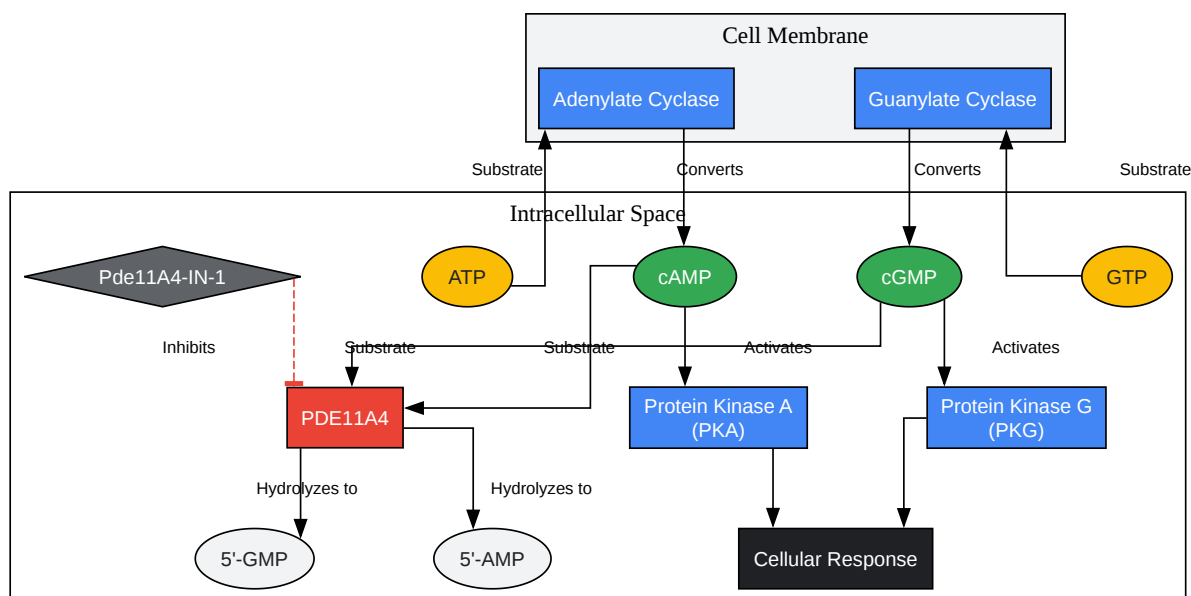
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Introduction

Phosphodiesterase 11A4 (PDE11A4) is a dual-substrate enzyme that hydrolyzes both cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), which are key second messengers in various signaling pathways. The dysregulation of PDE11A4 has been implicated in several pathological conditions, making it a target for therapeutic intervention. This document provides a detailed protocol for an in vitro assay to determine the potency and selectivity of a test compound, designated here as **Pde11A4-IN-1**, against human PDE11A4.

Signaling Pathway of PDE11A4

The diagram below illustrates the role of PDE11A4 in modulating cAMP and cGMP signaling pathways. The enzyme catalyzes the hydrolysis of these cyclic nucleotides to their inactive 5'-monophosphate forms, thus terminating their signaling.



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